

Reproducibility of Morelloflavone's Effects: A Comparative Guide for Researchers

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For researchers, scientists, and drug development professionals, the reproducibility of published findings is a cornerstone of scientific advancement. This guide provides a comparative analysis of published studies on the effects of **Morelloflavone**, a biflavonoid with demonstrated anti-angiogenic, anti-inflammatory, and neuroprotective properties. By presenting experimental data in a structured format, detailing methodologies, and visualizing key pathways, this guide aims to facilitate the objective assessment of the reproducibility of **Morelloflavone**'s biological activities.

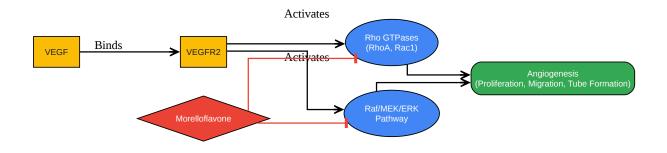
Anti-Angiogenic Effects of Morelloflavone

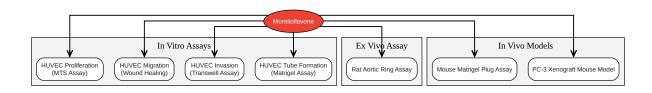
Morelloflavone has been shown to inhibit several key processes in angiogenesis, the formation of new blood vessels, which is a critical step in tumor growth and metastasis. The primary mechanism of action appears to be the inhibition of the Rho GTPases and Extracellular Signal-Regulated Kinase (ERK) signaling pathways.

Signaling Pathway Implicated in Anti-Angiogenesis

The signaling cascade initiated by Vascular Endothelial Growth Factor (VEGF) is crucial for angiogenesis. **Morelloflavone** has been reported to interfere with this pathway by inhibiting the activation of RhoA and Rac1 GTPases and the phosphorylation of Raf/MEK/ERK pathway kinases, without affecting the activity of the VEGF receptor 2 (VEGFR2) itself.[1][2]









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